

Technical Guide: Purity and Isotopic Enrichment of Ethyl 2-bromopropionate-d3

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate-d3

Cat. No.: B15141156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the purity and isotopic enrichment of **Ethyl 2-bromopropionate-d3**, a deuterated analog of Ethyl 2-bromopropionate. This document outlines typical specifications, detailed analytical methodologies for quality control, and a plausible synthetic route. The information presented here is essential for researchers utilizing this compound in drug development, metabolic studies, and as an internal standard in mass spectrometry-based quantitative analyses.

Quantitative Data Summary

The purity and isotopic enrichment of **Ethyl 2-bromopropionate-d3** are critical parameters that ensure the reliability and reproducibility of experimental results. The following tables summarize the typical specifications for this compound.

Table 1: Chemical Purity of **Ethyl 2-bromopropionate-d3**

| Parameter | Specification | Analysis Method |
|-------------------|---------------------------------------|--|
| Chemical Purity | ≥98.0% | Gas Chromatography-Mass Spectrometry (GC-MS) |
| Impurity Profile | Report individual impurities >0.1% | GC-MS |
| Residual Solvents | Per USP <467> | Headspace GC-MS |

Table 2: Isotopic Enrichment of **Ethyl 2-bromopropionate-d3**

| Parameter | Specification | Analysis Method |
|-----------------------|--|---|
| Deuterium Enrichment | ≥98 atom % D | Nuclear Magnetic Resonance (NMR) Spectroscopy |
| Isotopic Distribution | Report relative abundance of d0, d1, d2, d3 species | Mass Spectrometry |

Experimental Protocols

Accurate determination of chemical purity and isotopic enrichment requires robust analytical methods. The following sections detail the experimental protocols for the analysis of **Ethyl 2-bromopropionate-d3**.

Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is used to determine the chemical purity of **Ethyl 2-bromopropionate-d3** and to identify and quantify any impurities.

Instrumentation:

- Gas Chromatograph equipped with a Mass Selective Detector (GC-MS)
- Capillary Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent

Reagents:

- Ethyl Acetate (GC grade)
- Helium (carrier gas, 99.999% purity)
- **Ethyl 2-bromopropionate-d3** sample

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of **Ethyl 2-bromopropionate-d3** in ethyl acetate.
- GC-MS Parameters:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 µL
 - Split Ratio: 50:1
 - Carrier Gas Flow (Helium): 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 35-300

- Data Analysis:
 - Identify the peak corresponding to **Ethyl 2-bromopropionate-d3** based on its retention time and mass spectrum.
 - Calculate the chemical purity by determining the peak area percentage of the main component relative to the total area of all peaks.
 - Identify and quantify impurities by comparing their mass spectra to a spectral library and calculating their respective area percentages.

Determination of Isotopic Enrichment by Nuclear Magnetic Resonance (NMR) Spectroscopy

This method is used to determine the degree of deuteration at the specified positions within the **Ethyl 2-bromopropionate-d3** molecule.

Instrumentation:

- NMR Spectrometer (400 MHz or higher)

Reagents:

- Chloroform-d (CDCl_3) with 0.03% v/v Tetramethylsilane (TMS)
- **Ethyl 2-bromopropionate-d3** sample

Procedure:

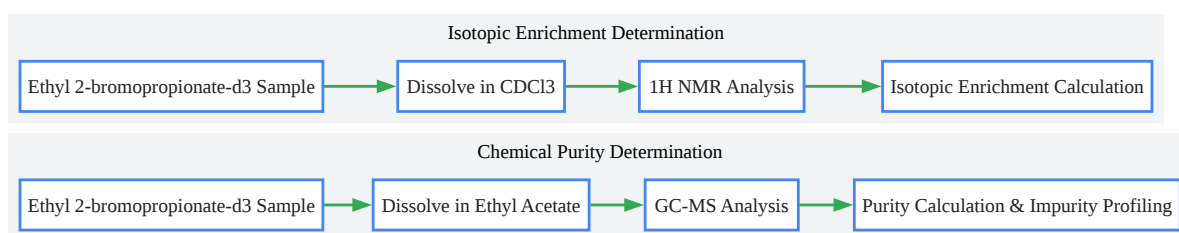
- Sample Preparation: Dissolve approximately 10-20 mg of the **Ethyl 2-bromopropionate-d3** sample in 0.6 mL of CDCl_3 .
- ^1H NMR Acquisition:
 - Acquire a standard proton NMR spectrum.
 - The isotopic enrichment is determined by comparing the integral of the residual proton signal of the deuterated methyl group to the integral of a non-deuterated proton signal in

the molecule (e.g., the ethyl group protons).

- ^2H NMR Acquisition (Optional but Recommended):
 - Acquire a deuterium NMR spectrum.
 - The presence of a signal corresponding to the chemical shift of the methyl group confirms the position of deuteration.
- Data Analysis:
 - In the ^1H NMR spectrum, integrate the residual proton signal in the methyl position (around 1.8 ppm) and a reference proton signal from the ethyl group (e.g., the CH_2 quartet around 4.2 ppm).
 - Calculate the isotopic enrichment using the following formula:
 - $\text{Isotopic Enrichment (\%)} = [1 - (\text{Integral of residual CH}_3 / (\text{Integral of reference CH}_2 / 2))] \times 100$

Mandatory Visualizations

Analytical Workflow for Purity and Isotopic Enrichment

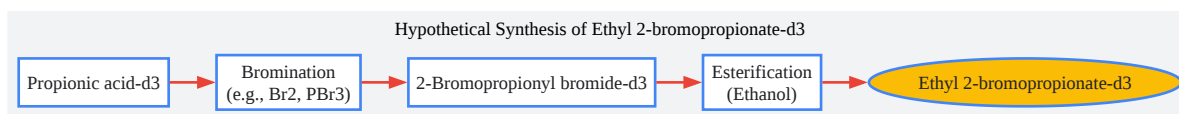


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Caption: Workflow for determining chemical purity and isotopic enrichment.

Hypothetical Synthesis Pathway

The synthesis of **Ethyl 2-bromopropionate-d3** can be achieved through a multi-step process starting from a deuterated precursor.



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Caption: A plausible synthetic route for **Ethyl 2-bromopropionate-d3**.

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